

# PIM-35: Data on Selectivity Profile Against Monoamine Transporters Not Found

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## Compound of Interest

Compound Name: PIM-35

Cat. No.: B137230

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Comprehensive searches for the selectivity profile of a compound referred to as "**PIM-35**" against monoamine transporters such as the serotonin transporter (SERT), norepinephrine transporter (NET), and dopamine transporter (DAT) have yielded no specific results. Currently, there is no publicly available experimental data to detail the binding affinity or inhibitory concentrations (IC<sub>50</sub>) of a molecule designated "**PIM-35**" in relation to these critical neurotransmitter transporters.

The initial search aimed to gather information on **PIM-35**'s selectivity, including its binding affinity and potential inhibitory effects on SERT, NET, and DAT. However, the search results did not contain any references to a compound with this name being tested against monoamine transporters. The results did provide general information about the Plasma Membrane Monoamine Transporter (PMAT) and the selectivity profiles of other known inhibitors, but no data specific to "**PIM-35**" was found.

Consequently, it is not possible to create a comparison guide, including data tables, experimental protocols, or visualizations, for a compound for which no research data is available in the public domain. Further investigation would be required to ascertain if "**PIM-35**" is an internal designation for a compound not yet described in scientific literature, or if the name is incorrect. Without primary data on **PIM-35**, a comparative analysis of its selectivity profile against other monoamine transporter inhibitors cannot be performed.

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